

Overcoming ARL67156 solubility issues in aqueous buffers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ARL67156

Cat. No.: B15611179

[Get Quote](#)

Technical Support Center: ARL67156

This technical support center provides researchers, scientists, and drug development professionals with essential information and troubleshooting guides for working with the ecto-ATPase inhibitor, **ARL67156**. The following content addresses common challenges, particularly those related to solubility in aqueous buffers, to ensure successful and reproducible experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is **ARL67156** and what is its mechanism of action?

ARL67156, also known as FPL 67156, is a selective inhibitor of ecto-ATPases. It functions as a weak competitive inhibitor of several ectonucleotidases, primarily Nucleoside Triphosphate Diphosphohydrolase-1 (NTPDase1 or CD39), NTPDase3, and Nucleotide Pyrophosphatase/Phosphodiesterase-1 (NPP1).^[1] By inhibiting these enzymes, **ARL67156** prevents the degradation of extracellular ATP, thereby prolonging its signaling effects.

Q2: What is the recommended solvent for preparing **ARL67156** stock solutions?

The trisodium salt of **ARL67156** is recommended for its solubility in aqueous solutions. For most applications, sterile, nuclease-free water is the preferred solvent for creating a concentrated stock solution. Some suppliers also suggest that it can be formulated in DMSO.

However, there are conflicting reports on its solubility in DMSO, with some indicating it is poorly soluble. Therefore, water is the more reliable choice for initial stock preparation.

Q3: What is the maximum soluble concentration of **ARL67156** trisodium salt in water?

Published data indicates that **ARL67156** trisodium salt is soluble in water up to 20 mM.^[2] One supplier reports a solubility of up to 25 mg/mL with the aid of sonication.

Q4: How should I store **ARL67156** stock solutions?

For optimal stability, it is recommended to prepare fresh solutions for each experiment. If storage is necessary, aliquot the stock solution into single-use volumes to minimize freeze-thaw cycles. Unvalidated reports suggest that stock solutions may be stored at -20°C for up to one month or at -80°C for up to six months.^[3]

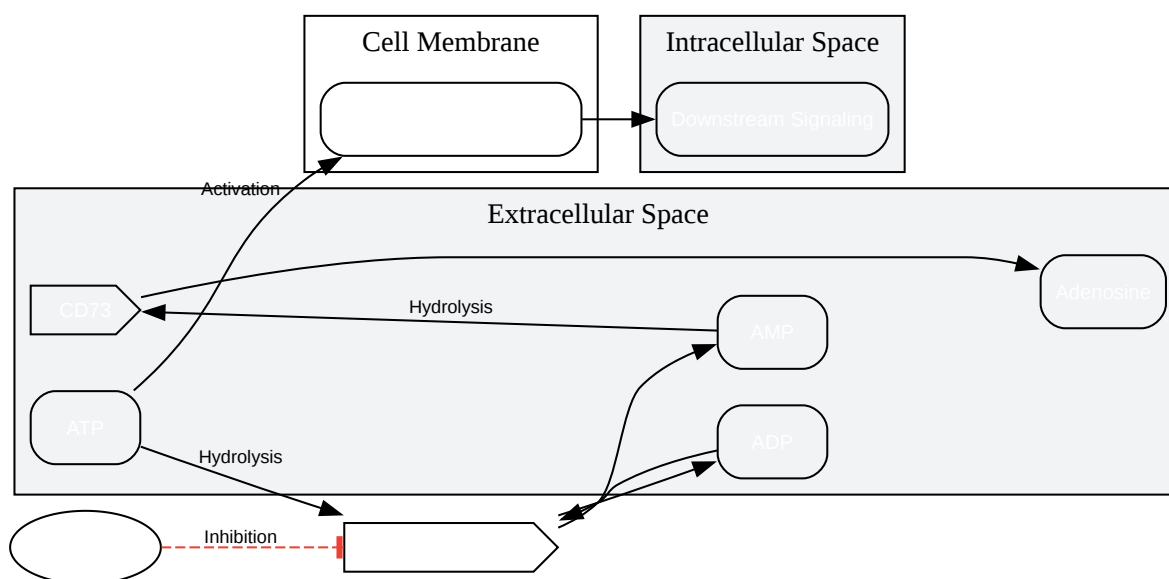
Q5: Is **ARL67156** stable at different pH values?

ARL67156 is known to be unstable in highly acidic conditions. Therefore, it is crucial to avoid acidic environments during solution preparation and in your experimental setup. The optimal pH range for stability is generally close to physiological pH (7.2-7.4).

Troubleshooting Guide: Overcoming Solubility Issues

Researchers may encounter precipitation of **ARL67156** when diluting stock solutions into aqueous experimental buffers. This guide provides a systematic approach to diagnose and resolve these solubility challenges.

Visualizing the Troubleshooting Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. ARL 67156 trisodium salt | NTPDase | Tocris Bioscience [tocris.com]
- 3. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Overcoming ARL67156 solubility issues in aqueous buffers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15611179#overcoming-arl67156-solubility-issues-in-aqueous-buffers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com